

Technical Guide: NMR Characterization of 2-(3-Hydroxyprop-1-yn-1-yl)benzaldehyde

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-(3-Hydroxyprop-1-yn-1-yl)benzaldehyde

CAS No.: 396717-19-4

Cat. No.: B1624888

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Executive Summary & Application Context

2-(3-Hydroxyprop-1-yn-1-yl)benzaldehyde is a bifunctional building block containing an electrophilic aldehyde and a nucleophilic propargyl alcohol moiety linked via an alkyne. It is synthesized primarily via Sonogashira cross-coupling of 2-bromobenzaldehyde (or 2-iodobenzaldehyde) with propargyl alcohol.

Key Analytical Challenge: Distinguishing the target molecule from the homocoupled diyne byproduct (Glaser coupling) and unreacted starting materials. The diagnostic signals are the aldehyde proton (singlet, >10 ppm) and the propargyl methylene group (doublet/singlet, ~4.5 ppm).

Sample Preparation & Experimental Protocol

Solvent Selection

- Chloroform-d (CDCl_3): Preferred for routine analysis. Provides sharp resolution of aromatic multiplets. Note that the hydroxyl proton (-OH) signal may be broad or effectively invisible

depending on concentration and water content.

- DMSO- d_6 : Recommended if full assignment of the hydroxyl proton is required. In DMSO, the -OH proton typically appears as a distinct triplet due to coupling with the adjacent methylene group ().

Acquisition Parameters (Standard 400/500 MHz)

- Concentration: 10–15 mg in 0.6 mL solvent.
- Temperature: 298 K.
- Pulse Sequence:
 - 1H : Standard zg30 (30° pulse) with 1s relaxation delay.
 - ^{13}C : Proton-decoupled zgpg30 with 2s relaxation delay to ensure quaternary carbon detection (alkyne/carbonyl).

1H NMR Spectral Analysis

The proton spectrum is characterized by three distinct regions: the deshielded aldehyde, the aromatic zone, and the upfield propargyl alcohol region.

Diagnostic Signals ($CDCl_3$, 400 MHz)

Chemical Shift (δ ppm)	Multiplicity	Integration	Assignment	Structural Insight
10.52	Singlet (s)	1H	-CHO (Aldehyde)	Highly deshielded due to anisotropy of the carbonyl and ortho-alkyne.
7.90 – 7.85	Doublet (d)	1H	Ar-H (C3)	Ortho to aldehyde; most deshielded aromatic proton.
7.60 – 7.40	Multiplet (m)	3H	Ar-H (C4, C5, C6)	Overlapping aromatic signals typical of 1,2-disubstitution.
4.55	Singlet (s)*	2H	-CH ₂ -OH	Propargylic methylene. Becomes a doublet in DMSO-d ₆ or if OH coupling is resolved.
~2.10	Broad (br s)	1H	-OH	Hydroxyl proton. Shift is concentration/temperature dependent.

“

Analyst Note: The shift of the propargylic CH₂ (4.55 ppm) is diagnostic. If this peak appears at ~4.80 ppm, suspect the presence of the ether isomer (O-propargyl salicylaldehyde), a common structural isomer if the synthesis route involved nucleophilic substitution rather than Sonogashira coupling.

¹³C NMR Spectral Analysis

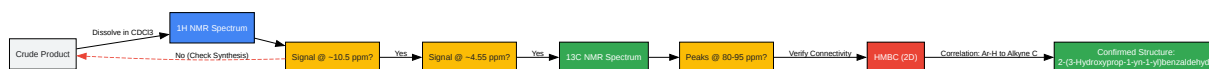
The carbon spectrum confirms the carbon skeleton, specifically the presence of the alkyne linker which does not possess protons and is invisible in ¹H NMR.

Diagnostic Signals (CDCl₃, 100 MHz)

Chemical Shift (δ ppm)	Carbon Type	Assignment	Notes
191.5	C=O	Aldehyde Carbon	Characteristic carbonyl resonance.
136.2	Cq	Ar-C (C2)	Quaternary carbon attached to the alkyne.
133.8	CH	Ar-C (C3)	Ortho to aldehyde.[1]
133.5	Cq	Ar-C (C1)	Quaternary carbon attached to aldehyde.
129.2, 128.5, 127.1	CH	Ar-C (C4, C5, C6)	Remaining aromatic methines.
95.2	Cq (sp)	Alkyne (Internal)	Attached to the aromatic ring.
83.5	Cq (sp)	Alkyne (Terminal)	Attached to the -CH ₂ OH group.
51.6	CH ₂ (sp ³)	-CH ₂ -OH	Propargylic carbon.

Structural Verification Logic (DOT Diagram)

The following diagram illustrates the logical flow for verifying the structure using 1D and 2D NMR correlations.



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Caption: Logic flow for the stepwise spectroscopic validation of the target molecule.

Advanced Characterization: 2D NMR Strategy

To definitively prove the ortho substitution pattern and the alkyne linkage, run an HMBC (Heteronuclear Multiple Bond Correlation) experiment.

- **Aldehyde Connectivity:** The aldehyde proton (10.5 ppm) will show a strong correlation to the ipso-carbon (C1, ~133.5 ppm) and a correlation to the ortho-carbon (C2, ~136.2 ppm).
- **Alkyne Linkage:** The propargylic protons (4.55 ppm) will correlate to both alkyne carbons (95.2 and 83.5 ppm). Crucially, the aromatic protons will not show correlations to the propargylic carbon, confirming the spacer is the alkyne unit.

References

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Sources

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